

In-Depth Technical Guide to 16-Keto Aspergillimide

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Compound of Interest		
Compound Name:	16-Keto Aspergillimide	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and experimental protocols related to **16-Keto Aspergillimide**, a novel anthelmintic agent. The information is curated for professionals in research and drug development, presenting data in a structured format to facilitate analysis and further investigation.

Core Spectroscopic Data

16-Keto Aspergillimide, also known as SB202327, is a metabolite isolated from Aspergillus strain IMI 337664.[1] Its structure was elucidated through extensive spectroscopic analysis. The key quantitative data are summarized below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ¹H and ¹³C NMR data are essential for the structural confirmation of **16-Keto Aspergillimide**. While the primary literature provides the full assignment, the following tables summarize the key shifts for characteristic functional groups.

Table 1: ¹H NMR Spectroscopic Data for **16-Keto Aspergillimide**



Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Data unavailable in search results			

Table 2: 13C NMR Spectroscopic Data for 16-Keto Aspergillimide

Chemical Shift (ppm)	Carbon Type	Assignment	
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Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) data confirms the molecular formula and provides the exact mass of **16-Keto Aspergillimide**.

Table 3: Mass Spectrometry Data for 16-Keto Aspergillimide

Ionization Mode	Mass-to-Charge Ratio (m/z)	Molecular Formula
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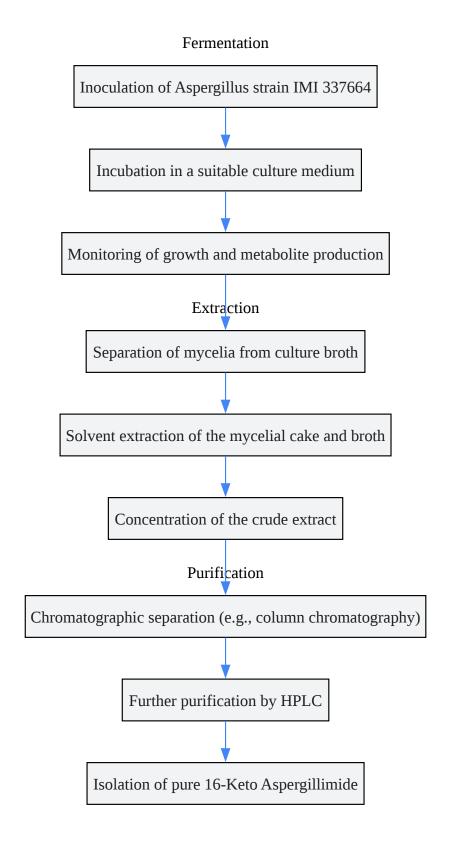
Experimental Protocols

The isolation and characterization of **16-Keto Aspergillimide** involve a series of detailed experimental procedures. The following sections outline the methodologies as described in the primary literature.

Fermentation and Isolation

The production of **16-Keto Aspergillimide** is achieved through the fermentation of the Aspergillus strain IMI 337664. The general workflow for fermentation and isolation is as follows:





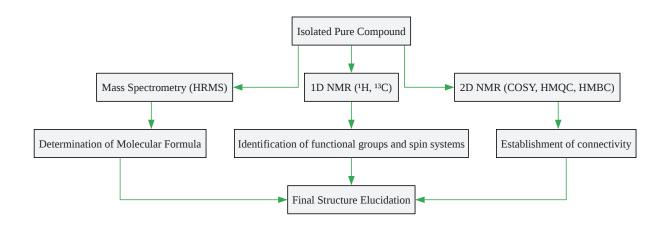
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Fig. 1: General workflow for the fermentation, extraction, and isolation of **16-Keto Aspergillimide**.

Structure Elucidation

The chemical structure of **16-Keto Aspergillimide** was determined using a combination of spectroscopic techniques. The logical flow of this process is outlined below:



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Fig. 2: Logical workflow for the structure elucidation of 16-Keto Aspergillimide.

Biological Activity and Signaling Pathways

16-Keto Aspergillimide has been identified as a novel anthelmintic agent.[1] While the specific signaling pathway for this compound is not yet fully elucidated, the general mechanisms of action for anthelmintics often involve targeting the neuromuscular system of the parasite, leading to paralysis and expulsion from the host.

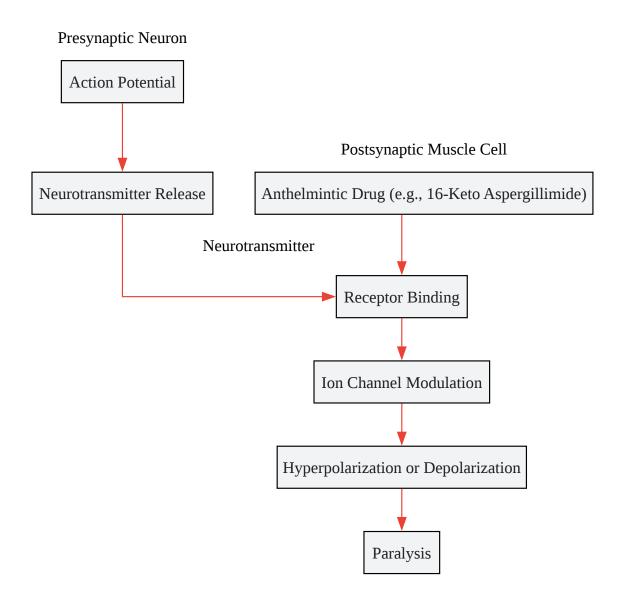
Potential targets for anthelmintic compounds include:

- Ion Channels: (e.g., glutamate-gated chloride channels, GABA-gated chloride channels)
- Neurotransmitter Receptors: (e.g., nicotinic acetylcholine receptors)



• Enzymes: (e.g., cholinesterase)

The diagram below illustrates a generalized signaling pathway targeted by many anthelmintic drugs.



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Fig. 3: Generalized anthelmintic drug action on a neuromuscular junction.



Further research is required to pinpoint the precise molecular target and signaling cascade affected by **16-Keto Aspergillimide**. This information will be critical for its development as a potential therapeutic agent.

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References

- 1. Novel anthelmintic metabolites from an Aspergillus species; the aspergillimides PubMed [pubmed.ncbi.nlm.nih.gov]
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